"AhR modulator-1 solubility, stability, and solution preparation"

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Compound of Interest	
Compound Name:	AhR modulator-1
Cat. No.:	B15608455

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Application Notes and Protocols: AhR Modulator-1

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Introduction

The Aryl Hydrocarbon Receptor (AhR) is a ligand-activated transcription factor that plays a crucial role in regulating biological responses to environmental toxins. It is also involved in various physiological processes, including immune regulation, cellular proliferation, and differentiation.[1][2][3][4] AhR modulators are compounds that can either activate (agonists) or inhibit (antagonists) the AhR signaling pathway, making them valuable tools for studying its function and for potential therapeutic development.[4][5] This document provides detailed information on the solubility, stability, and preparation of solutions for a representative selective AhR modulator, referred to herein as "**AhR modulator-1**." The data and protocols presented are a composite based on publicly available information for various research-grade AhR modulators.

Physicochemical Properties

- Molecular Formula: $C_{19}H_{14}N_2O_2F_3Br$

- Molecular Weight: 455.23 g/mol

- Appearance: White to off-white solid

Tech Support

Data Presentation

Table 1: Solubility of AhR Modulator-1

Solvent	Temperature	Solubility (Approximate)	Notes
Dimethyl Sulfoxide (DMSO)	Room Temperature	≥ 25 mg/mL (≥ 55 mM)	Preferred solvent for stock solutions.
Ethanol	Room Temperature	~5 mg/mL	May require warming to fully dissolve.
Tetrahydrofuran (THF)	Room Temperature	Soluble	Used in some synthetic procedures. [6][7]
Water	Room Temperature	Insoluble	Not suitable for aqueous stock solutions.
Peanut Oil	Room Temperature	Soluble (with 1% DMSO)	Suitable for in vivo administration.[8]

Table 2: Stability of AhR Modulator-1

Condition	Parameter	Stability Profile	Recommendation
Solution (in DMSO)	Temperature	Stable for up to 3 months at -20°C.	Aliquot and store frozen to minimize freeze-thaw cycles.
Stable for up to 1 week at 4°C.	For short-term storage.		
Solid Form	Temperature	Stable for at least 2 years at -20°C.	Store desiccated.
Light	Potential for photodegradation.	Protect from light.	
Aqueous Solution	pH	Prone to precipitation and degradation.	Prepare fresh for each experiment and use immediately.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh out a desired amount of **AhR modulator-1** powder using a calibrated analytical balance. For example, weigh 4.55 mg of the compound.

- Dissolution: Add the appropriate volume of high-purity, anhydrous DMSO to the solid to achieve a final concentration of 10 mM. For 4.55 mg, add 1.0 mL of DMSO.

- Mixing: Vortex the solution for 1-2 minutes until the solid is completely dissolved. Gentle warming in a water bath (37°C) for 5-10 minutes can aid dissolution if necessary.

- Storage: Aliquot the stock solution into smaller, single-use volumes in light-protecting tubes and store at -20°C.
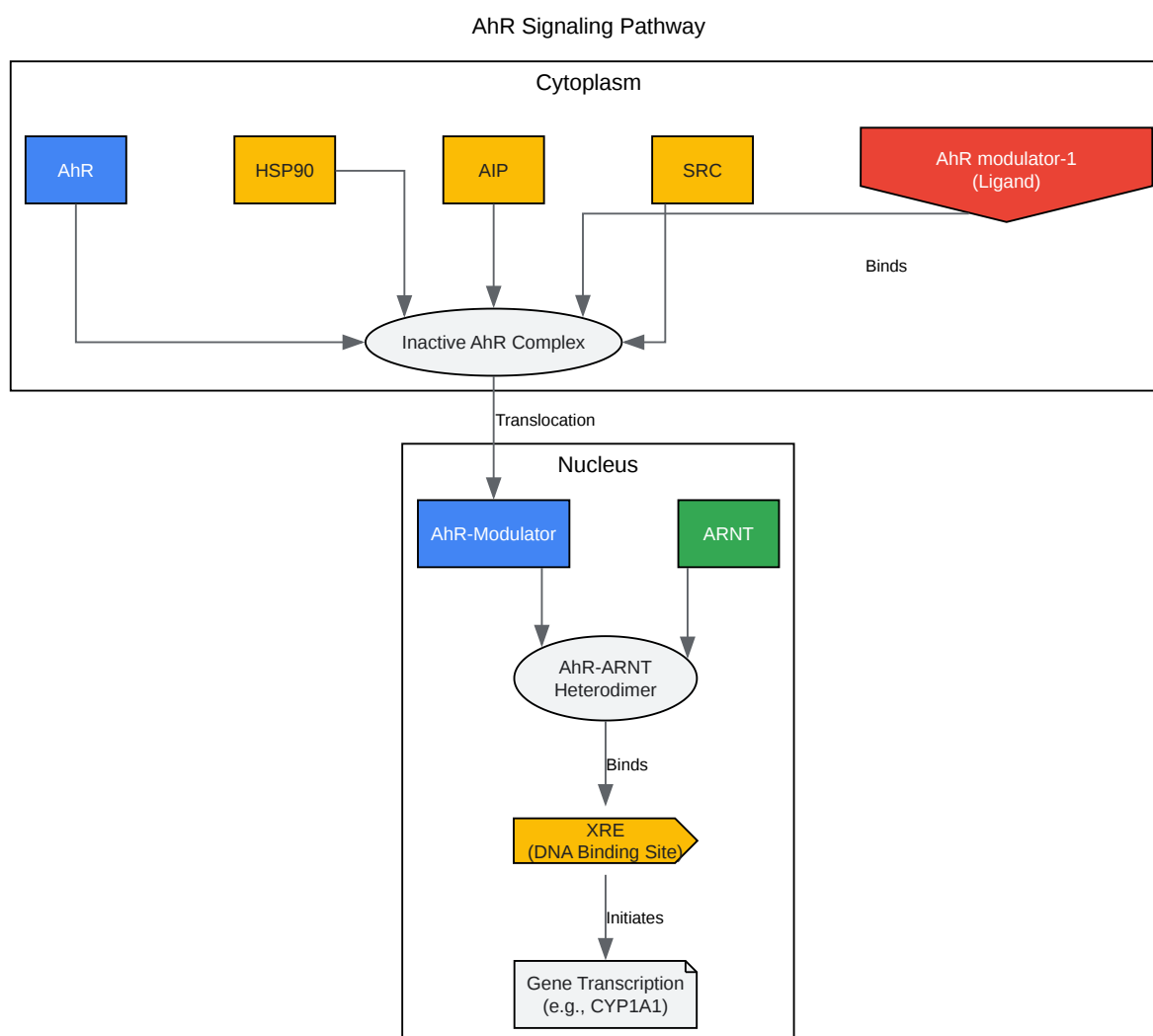
Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

- Thawing: Thaw a single aliquot of the 10 mM DMSO stock solution at room temperature.

- Serial Dilution: Perform serial dilutions of the stock solution into cell culture medium to achieve the desired final concentrations.

  - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity.

- Application: Add the diluted working solutions to the cell cultures and mix gently by swirling the plate.

Protocol 3: Preparation of Dosing Solutions for In Vivo Animal Studies

- Vehicle Preparation: Prepare a vehicle solution, for example, peanut oil containing 1% DMSO.[8]

- Dilution: Based on the desired dose (e.g., 10 mg/kg) and the animal's weight, calculate the required volume of the 10 mM DMSO stock solution.

- Emulsification: Add the calculated volume of the DMSO stock solution to the appropriate volume of the vehicle. Vortex thoroughly to ensure a uniform suspension or solution.

- Administration: Administer the dosing solution to the animals via the desired route (e.g., intraperitoneal injection) immediately after preparation.[8]
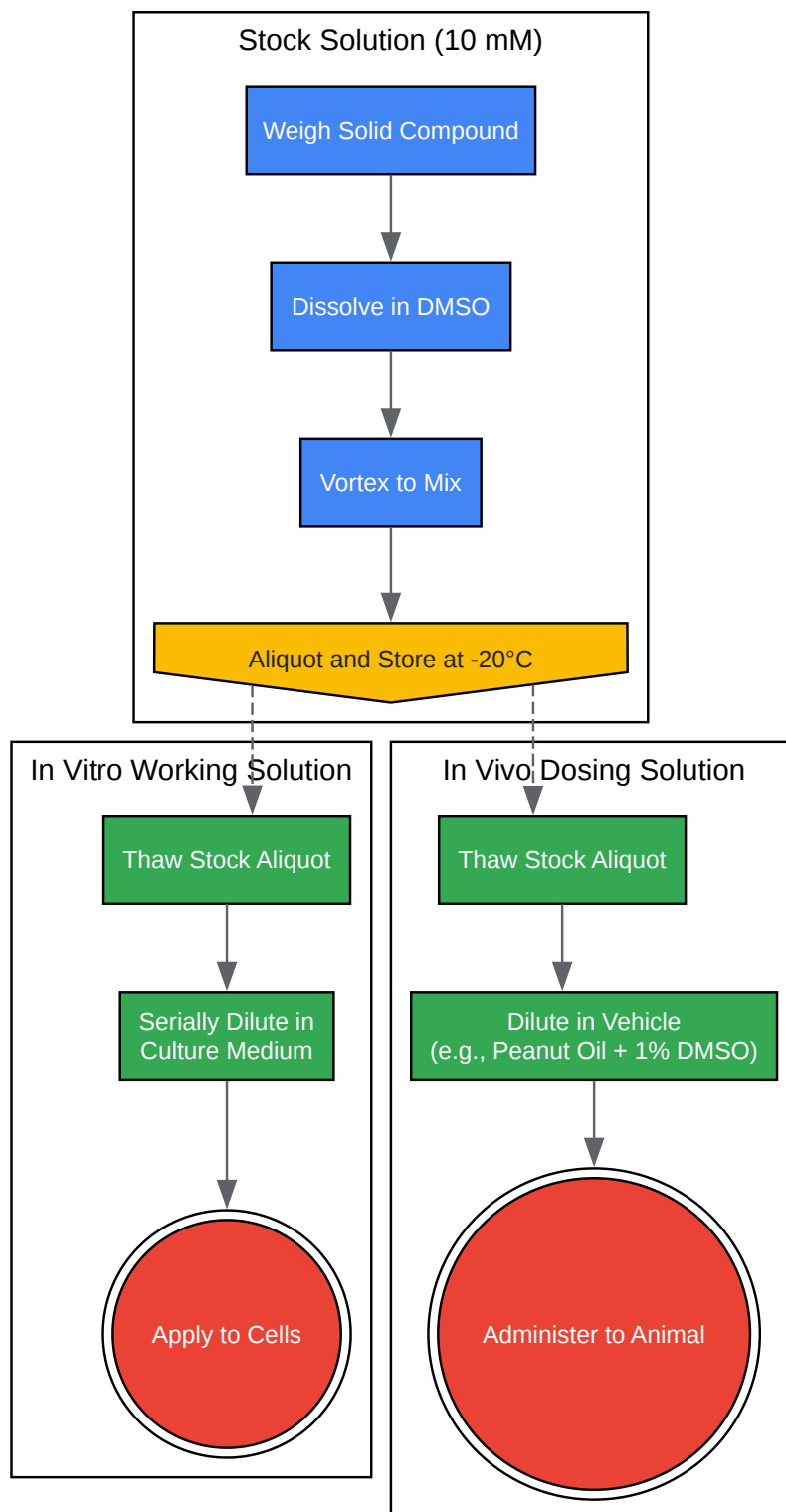
Mandatory Visualizations

AhR Signaling Pathway

Cytoplasm

AhR

HSP90

AIP

SRC

AhR modulator-1
(Ligand)

Binds

Inactive AhR Complex

Translocation

Nucleus

AhR-Modulator

ARNT

AhR-ARNT
Heterodimer

Binds

XRE
(DNA Binding Site)

Initiates

Gene Transcription
(e.g., CYP1A1)

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Caption: The canonical AhR signaling pathway upon ligand binding.

AhR Modulator-1 Solution Preparation Workflow

Stock Solution (10 mM)

- Weigh Solid Compound
- Dissolve in DMSO
- Vortex to Mix
- Aliquot and Store at -20°C

In Vitro Working Solution

- Thaw Stock Aliquot
- Serially Dilute in Culture Medium
- Apply to Cells

In Vivo Dosing Solution

- Thaw Stock Aliquot
- Dilute in Vehicle (e.g., Peanut Oil + 1% DMSO)
- Administer to Animal

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Caption: Workflow for preparing **AhR modulator-1** solutions.

Disclaimer

The information provided in this document is intended for guidance purposes only and is based on a composite of data from various AhR modulators. Researchers should conduct their own validation studies to determine the optimal solubility and stability conditions for their specific compound and experimental setup. Always handle chemical reagents with appropriate safety precautions.

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